

# Technical Support Center: Minimizing Impurities in Commercial Phosphorus Pentachloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phosphorus pentachloride*

Cat. No.: *B148365*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions to address common issues encountered when using commercial-grade **phosphorus pentachloride** ( $\text{PCl}_5$ ).

## Frequently Asked Questions (FAQs)

Q1: Why does my commercial **phosphorus pentachloride** have a yellow or greenish tint?

A1: Pure **phosphorus pentachloride** is a colorless solid.<sup>[1]</sup> A yellow or greenish coloration in commercial samples is typically due to the presence of dissolved chlorine ( $\text{Cl}_2$ ) or hydrogen chloride ( $\text{HCl}$ ).<sup>[1]</sup>  $\text{PCl}_5$  exists in equilibrium with phosphorus trichloride ( $\text{PCl}_3$ ) and chlorine, and this equilibrium can contribute to the presence of excess chlorine, which imparts a color.<sup>[1]</sup>

Q2: I suspect my  $\text{PCl}_5$  is contaminated with phosphorus trichloride ( $\text{PCl}_3$ ). How does this happen and what are the consequences?

A2: **Phosphorus pentachloride** is often prepared by the chlorination of phosphorus trichloride.<sup>[1][2]</sup> The reaction is reversible, and at elevated temperatures,  $\text{PCl}_5$  can dissociate back into  $\text{PCl}_3$  and  $\text{Cl}_2$ .<sup>[1]</sup> This equilibrium means that commercial  $\text{PCl}_5$  often contains residual  $\text{PCl}_3$ .<sup>[3]</sup><sup>[4][5]</sup> The presence of  $\text{PCl}_3$  can lead to undesired side reactions and impurities in your synthesis, as it has different reactivity compared to  $\text{PCl}_5$ .

Q3: What happens if my **phosphorus pentachloride** is exposed to moisture?

A3: **Phosphorus pentachloride** reacts vigorously with water.[6][7] Even exposure to atmospheric moisture can lead to hydrolysis, forming phosphorus oxychloride ( $\text{POCl}_3$ ) and hydrogen chloride ( $\text{HCl}$ ) in the initial stages.[1] With sufficient water, it will fully hydrolyze to phosphoric acid ( $\text{H}_3\text{PO}_4$ ) and  $\text{HCl}$ . [1][4] This contamination can significantly impact your reactions, introducing unwanted byproducts and reducing the yield of your desired product. It is crucial to handle and store  $\text{PCl}_5$  under strictly anhydrous conditions.[4][7]

Q4: What are the typical purity levels of commercial **phosphorus pentachloride**?

A4: The purity of commercial  $\text{PCl}_5$  can vary between suppliers. Reagent-grade  $\text{PCl}_5$  is often available at around 95% purity.[8] Higher purity grades of 98% or even 99% are also available. [9][10] It's important to check the certificate of analysis from your supplier for detailed information on the specific impurities and their concentrations.

## Troubleshooting Guides

Problem: My **phosphorus pentachloride** is yellow/green, and I need a high-purity, colorless reagent for my synthesis.

- Cause: The color is likely due to dissolved chlorine ( $\text{Cl}_2$ ) or the presence of hydrogen chloride ( $\text{HCl}$ ). [1]
- Solution: The most effective method to remove these volatile impurities and obtain a pure, white crystalline  $\text{PCl}_5$  is through sublimation under vacuum. This process will also help to remove residual phosphorus trichloride ( $\text{PCl}_3$ ).

Problem: My reaction is yielding byproducts consistent with the reactivity of phosphorus trichloride ( $\text{PCl}_3$ ).

- Cause: Your commercial  $\text{PCl}_5$  likely contains a significant amount of  $\text{PCl}_3$  as an impurity.
- Solution 1: Post-Chlorination: You can convert the residual  $\text{PCl}_3$  into  $\text{PCl}_5$  by treating the solid material with a stream of dry chlorine gas.[3] This should be done in a well-ventilated fume hood with appropriate safety precautions.
- Solution 2: Sublimation: Sublimation under vacuum can also effectively separate  $\text{PCl}_5$  from the more volatile  $\text{PCl}_3$ .

## Purity of Commercial and Purified Phosphorus Pentachloride

The following table summarizes typical purity levels of commercial  $\text{PCl}_5$  and the expected purity after applying specific purification methods.

Grade/Method	Typical Purity	Key Impurities	Source(s)
Commercial Grade	~95%	$\text{PCl}_3$ , $\text{HCl}$ , $\text{Cl}_2$	<a href="#">[8]</a> <a href="#">[11]</a>
High-Purity Commercial	>98%	$\text{PCl}_3$ , moisture-related byproducts	<a href="#">[9]</a>
After Post-Chlorination	>99%	Residual $\text{Cl}_2$	<a href="#">[5]</a>
After Sublimation	High Purity	Trace volatile impurities	<a href="#">[12]</a> <a href="#">[13]</a>

## Experimental Protocols

### 1. Purification of $\text{PCl}_5$ by Sublimation

This method is effective for removing volatile impurities such as  $\text{PCl}_3$ ,  $\text{Cl}_2$ , and  $\text{HCl}$ .

- Apparatus: A sublimation apparatus, a vacuum pump with a cold trap, and a heating mantle or oil bath.
- Procedure:
  - Place the commercial  $\text{PCl}_5$  into the sublimation apparatus in a fume hood.
  - Assemble the apparatus, ensuring all joints are well-sealed with appropriate grease.
  - Begin to evacuate the system slowly using the vacuum pump. A cold trap (using liquid nitrogen or a dry ice/acetone slurry) should be placed between the sublimation apparatus and the pump to protect the pump from corrosive vapors.

- Once a stable vacuum is achieved (typically  $<1$  mmHg), begin to gently heat the apparatus. The temperature should be raised to a point where  $\text{PCl}_5$  starts to sublime without melting (sublimation point is around  $160^\circ\text{C}$ ).<sup>[2]</sup>
- Pure  $\text{PCl}_5$  will deposit as colorless crystals on the cold finger or the cooler upper parts of the apparatus.
- Continue the sublimation until a sufficient amount of purified  $\text{PCl}_5$  has been collected.
- Turn off the heat and allow the apparatus to cool completely to room temperature under vacuum.
- Slowly and carefully introduce an inert gas (e.g., nitrogen or argon) to bring the apparatus back to atmospheric pressure.
- Quickly transfer the purified, colorless crystals of  $\text{PCl}_5$  to a dry storage container under an inert atmosphere.

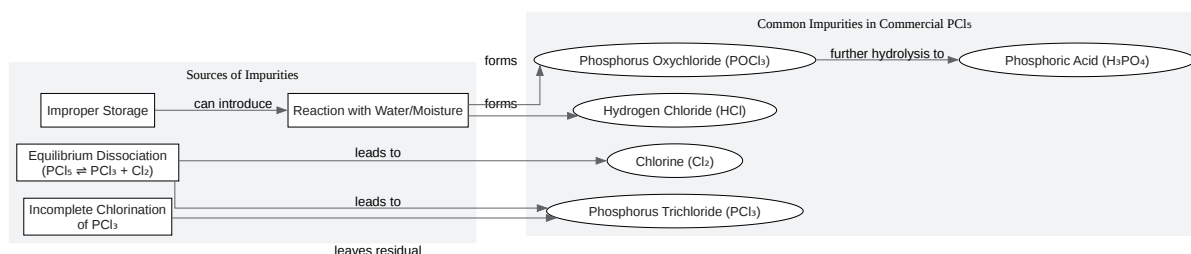
## 2. Removal of $\text{PCl}_3$ by Post-Chlorination

This method converts the  $\text{PCl}_3$  impurity to the desired  $\text{PCl}_5$ .

- Apparatus: A two-neck round-bottom flask, a gas inlet tube, a gas outlet leading to a scrubber (e.g., containing a sodium hydroxide solution), and a source of dry chlorine gas.
- Procedure:
  - Place the commercial  $\text{PCl}_5$  in the round-bottom flask under an inert atmosphere.
  - In a fume hood, set up the apparatus so that dry chlorine gas can be bubbled through the solid  $\text{PCl}_5$ . The outlet should be connected to a scrubber to neutralize excess chlorine.
  - Begin a slow stream of dry chlorine gas into the flask. The reaction is exothermic, and a slight warming of the flask may be observed.<sup>[3]</sup>
  - Continue the flow of chlorine gas with occasional gentle agitation of the solid until the yellow color of the solid (if present) disappears and the material becomes a uniform white powder.

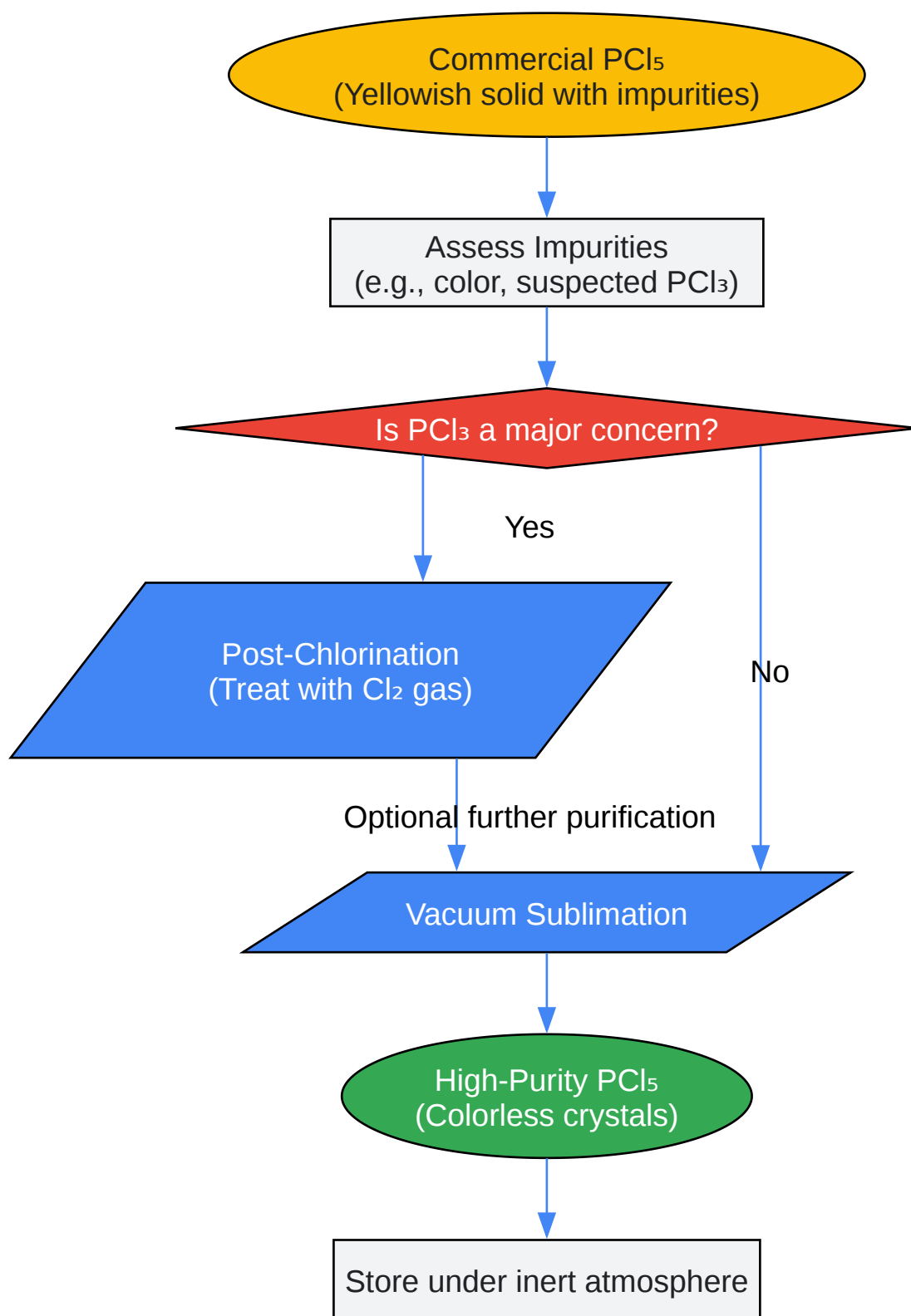
- Once the reaction is complete, stop the flow of chlorine and purge the flask with a dry inert gas (e.g., nitrogen or argon) to remove any excess chlorine.
- The resulting  $\text{PCl}_5$  should be of high purity and can be used directly or further purified by sublimation.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Logical relationship between impurity sources and common impurities in  $\text{PCl}_5$ .



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the purification of commercial  $\text{PCl}_5$ .

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phosphorus pentachloride - Wikipedia [en.wikipedia.org]
- 2. WebElements Periodic Table » Phosphorus » phosphorus pentachloride [winter.group.shef.ac.uk]
- 3. US3995013A - Process for the preparation of phosphorus pentachloride - Google Patents [patents.google.com]
- 4. Phosphorus Pentachloride (PCl<sub>5</sub>) Online | Phosphorus Pentachloride (PCl<sub>5</sub>) Manufacturer and Suppliers [scimplify.com]
- 5. US4265865A - Process for the manufacture of phosphorus pentachloride - Google Patents [patents.google.com]
- 6. Respiratory protection equipments PCl<sub>5</sub> (phosphorus pentachloride), CAS number 10026-13-8 [en.gazfinder.com]
- 7. Phosphorus Pentachloride – Emerging Trends, Opportunities & Applications [blogs.scimplify.com]
- 8. 五氯化磷 reagent grade, 95% | Sigma-Aldrich [sigmaaldrich.com]
- 9. Phosphorous pentachloride, 98%, COA, Certificate of Analysis, 10026-13-8, P 1765 [ottokemi.com]
- 10. noahchemicals.com [noahchemicals.com]
- 11. Phosphorus Pentachloride (PCl<sub>5</sub>) - Technical Grade, Best Price for Industrial Applications [jigspharma.com]
- 12. Page loading... [wap.guidechem.com]
- 13. Sciencemadness Discussion Board - Preparation of PCl<sub>5</sub> - Powered by XMB 1.9.11 [sciencemadness.org]
- To cite this document: BenchChem. [Technical Support Center: Minimizing Impurities in Commercial Phosphorus Pentachloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148365#minimizing-impurities-in-commercial-phosphorus-pentachloride]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)